

Proper Disposal Procedures for JCC76 (Nimesulide Analog, Compound 76)

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Compound of Interest

Compound Name: JCC76

Cat. No.: B1672820

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for the proper disposal of **JCC76**, a nimesulide analog identified by the CAS number 1021926-22-6. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in accordance with standard laboratory safety protocols. **JCC76** is a cell-permeable sulfonanilide with antiproliferative effects and should be handled with care.^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **JCC76** is provided in the table below. This information is critical for understanding the substance's characteristics and potential hazards.

Property	Value
Chemical Name	Nimesulide Analog, Compound 76
CAS Number	1021926-22-6
Molecular Formula	C ₂₄ H ₃₂ N ₂ O ₄ S
Molecular Weight	444.59 g/mol
Appearance	Solid, off-white
Solubility	Soluble in DMSO (25 mg/mL)
Storage Temperature	2-8°C

Source: Sigma-Aldrich, Calbiochem

Hazard Identification and Personal Protective Equipment (PPE)

While a specific, detailed Safety Data Sheet (SDS) outlining all hazards is not publicly available in the search results, standard precautions for handling similar chemical compounds should be strictly followed.

Potential Hazards:

- The toxicological properties have not been fully investigated.
- Assume the compound is harmful if swallowed, inhaled, or absorbed through the skin.
- May cause eye, skin, and respiratory tract irritation.

Required Personal Protective Equipment (PPE):

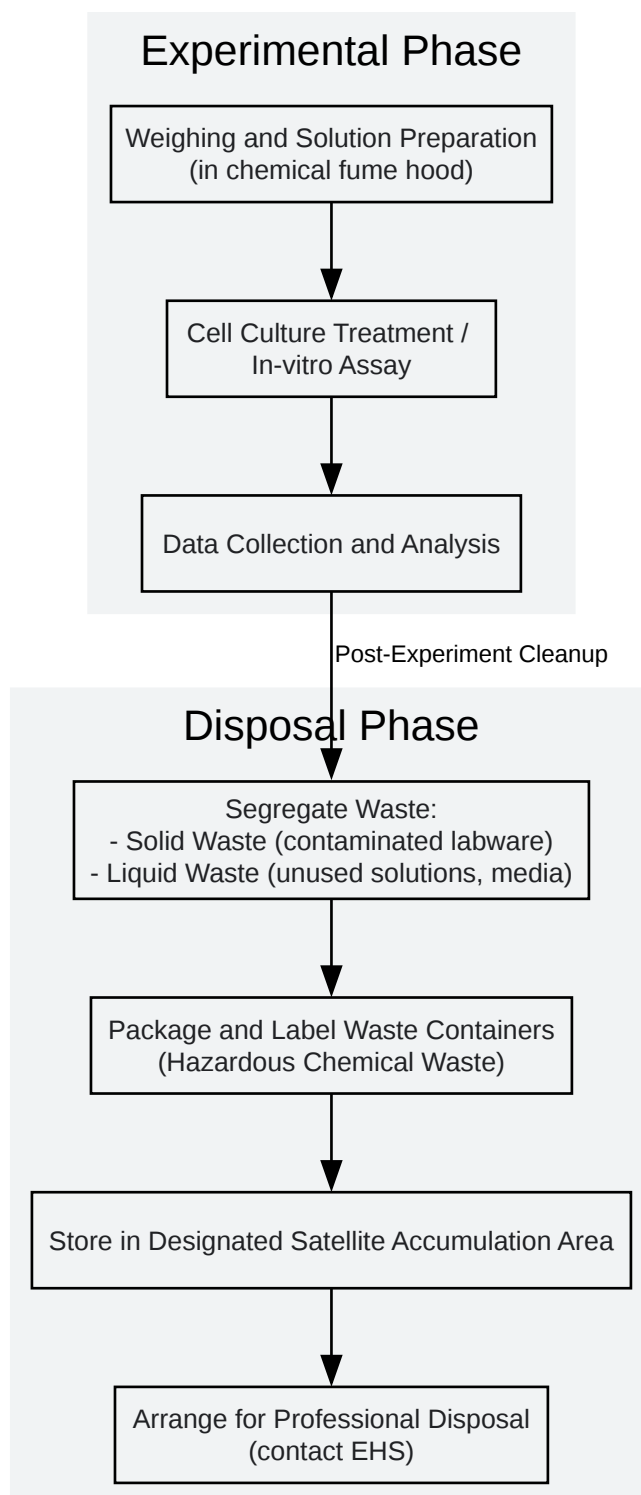
- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile).

- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If powdered material is handled, a respirator may be necessary.

Experimental Workflow and Disposal Plan

The following workflow outlines the key stages from handling **JCC76** in an experimental setting to its final disposal. Adherence to this workflow is mandatory to ensure the safety of all laboratory personnel.

Experimental Workflow and Disposal for JCC76



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JCC76 Experimental Workflow and Disposal Plan

Detailed Disposal Procedures

Proper disposal of **JCC76** and any contaminated materials is crucial to prevent environmental contamination and ensure a safe laboratory environment.

Step 1: Segregation of Waste

- Solid Waste:
 - Includes contaminated personal protective equipment (gloves, disposable lab coats), plasticware (pipette tips, centrifuge tubes), and glassware.
 - Collect in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Includes unused **JCC76** solutions, contaminated cell culture media, and solvent rinses.
 - Collect in a designated, leak-proof, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.

Step 2: Packaging and Labeling

- All waste containers must be securely closed.
- Label each container with "Hazardous Waste" and the full chemical name: "Nimesulide Analog, Compound 76 (**JCC76**), CAS: 1021926-22-6".
- Indicate the primary hazard (e.g., "Toxic," "Irritant").

Step 3: Storage

- Store waste containers in a designated and secure satellite accumulation area away from general laboratory traffic.
- Ensure secondary containment is used for liquid waste containers to prevent spills.

Step 4: Final Disposal

- Do not dispose of **JCC76** down the drain or in the regular trash.
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for hazardous waste.
- Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.

Spill and Emergency Procedures

In case of a spill:

- Evacuate the immediate area and alert nearby personnel.
- Ventilate the area if it is safe to do so.
- Wear appropriate PPE (gloves, lab coat, safety goggles, and respirator if necessary).
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a labeled hazardous waste container.
- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.
- Report the spill to your laboratory supervisor and EHS department.

In case of personal exposure:

- Eyes: Immediately flush with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Skin: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.

- Ingestion: Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.

By adhering to these procedures, you contribute to a safe and compliant laboratory environment. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet for any chemical you are working with.

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References

- 1. merckmillipore.com [merckmillipore.com]
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